Application Notes and Protocols for Ansatrienin A in Cancer Cell Line Research

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Compound of Interest

Compound Name:	*Ansatrienin A*
CAS No.:	*82189-03-5*
Cat. No.:	*B017142*

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These application notes provide a comprehensive overview of the use of **Ansatrienin A**, a potent ansamycin antibiotic, in cancer research. This document details its mechanism of action, highlights cell lines with reported sensitivity, and offers detailed protocols for key experimental assays.

Introduction

Ansatrienin A is a naturally occurring ansamycin antibiotic isolated from Streptomyces species.[1] Like other members of the ansamycin class, it exhibits significant antitumor activity. Its mechanism of action is primarily attributed to the inhibition of Heat Shock Protein 90 (Hsp90), a molecular chaperone crucial for the stability and function of numerous client proteins involved in cancer cell growth, proliferation, and survival. While specific cytotoxicity data across a broad panel of cancer cell lines is limited in publicly available literature, **Ansatrienin A** has been shown to have potent activity against various tumor cell lines.[1]

Mechanism of Action: Hsp90 Inhibition

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Ansatrienin A, as an Hsp90 inhibitor, binds to the ATP-binding pocket in the N-terminal domain of Hsp90. This competitive inhibition disrupts the chaperone's function, leading to the misfolding and subsequent degradation of Hsp90 client proteins via the ubiquitin-proteasome pathway. Many of these client proteins are oncoproteins critical for cancer cell signaling and survival, including:

- Receptor Tyrosine Kinases: EGFR, HER2
- Signaling Kinases: Raf-1, Akt, Cdk4
- Transcription Factors: HIF-1α, steroid hormone receptors

The degradation of these client proteins disrupts multiple oncogenic signaling pathways simultaneously, leading to cell cycle arrest and apoptosis.

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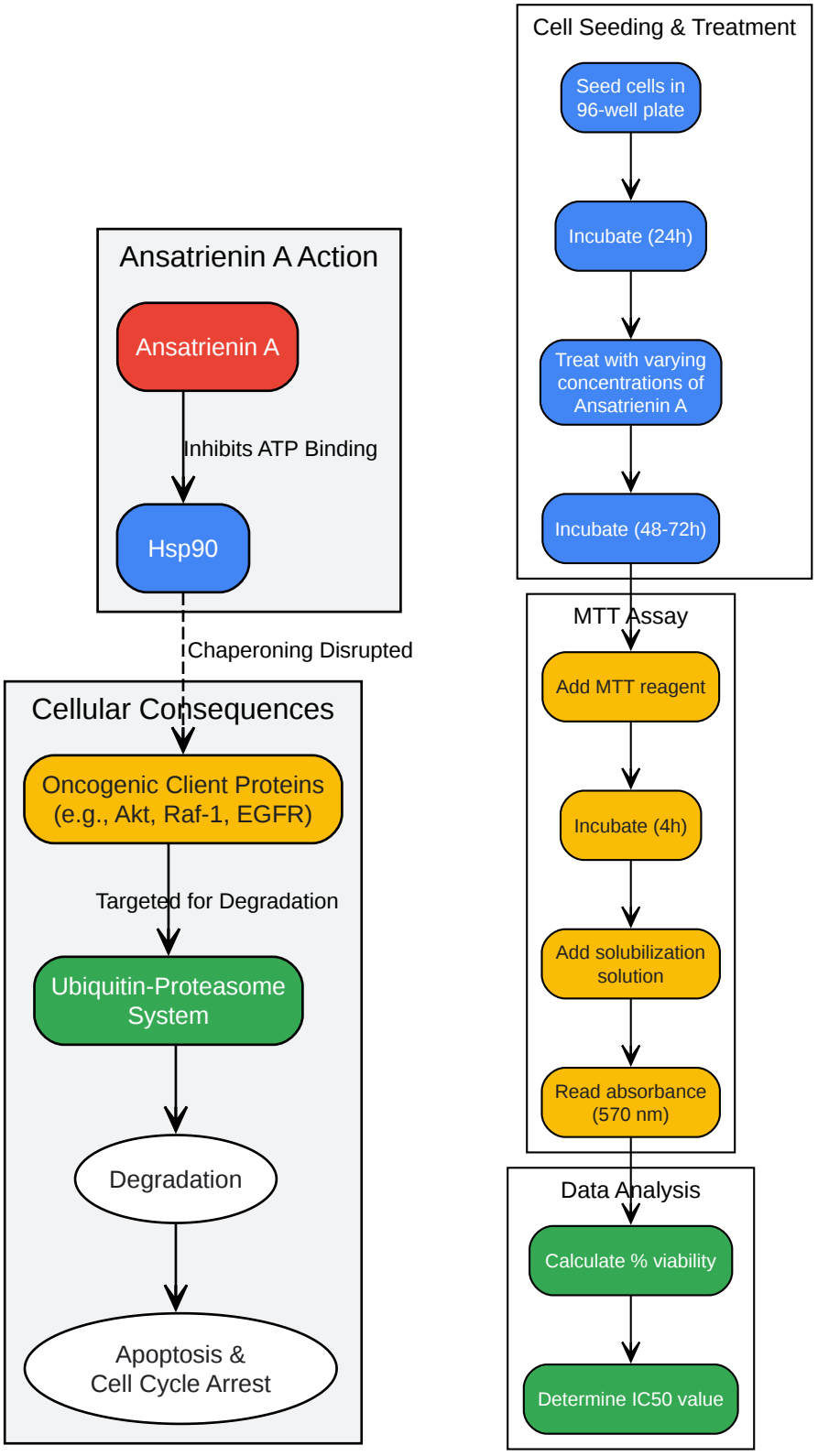

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